

SR11237: A Technical Guide to its Discovery and Synthesis

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For Researchers, Scientists, and Drug Development Professionals

Abstract

SR11237, also known as BMS-649, is a potent and selective synthetic retinoid that acts as a pan-agonist for the Retinoid X Receptors (RXRs) with no discernible activity at the Retinoic Acid Receptors (RARs). This selectivity makes **SR11237** a valuable tool for elucidating the specific roles of RXR-mediated signaling pathways and a potential therapeutic agent in its own right. This technical guide provides a comprehensive overview of the discovery, synthesis, and biological characterization of **SR11237**, with a focus on quantitative data, detailed experimental methodologies, and the underlying signaling pathways.

Introduction

Retinoid X Receptors (RXRs) are a class of nuclear receptors that play a pivotal role in regulating a wide array of physiological processes, including cell growth, differentiation, and metabolism. RXRs can function as homodimers (RXR/RXR) or as heterodimers with other nuclear receptors, such as Retinoic Acid Receptors (RARs), Peroxisome Proliferator-Activated Receptors (PPARs), and the Vitamin D Receptor (VDR). The discovery of RXR-selective agonists like **SR11237** has been instrumental in dissecting the complex signaling networks governed by these receptors. **SR11237**'s ability to activate RXR homodimers without activating RARs allows for the specific investigation of RXR-dependent gene regulation.



Physicochemical Properties

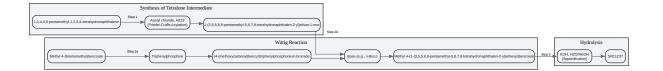
Property	Value
Chemical Name	4-[1-(3,5,5,8,8-pentamethyl-5,6,7,8-tetrahydronaphthalen-2-yl)ethenyl]benzoic acid
Synonyms	BMS-649
Molecular Formula	C25H28O2
Molecular Weight	362.49 g/mol
CAS Number	153559-49-0
Appearance	White to off-white solid
Solubility	Soluble in DMSO and ethanol

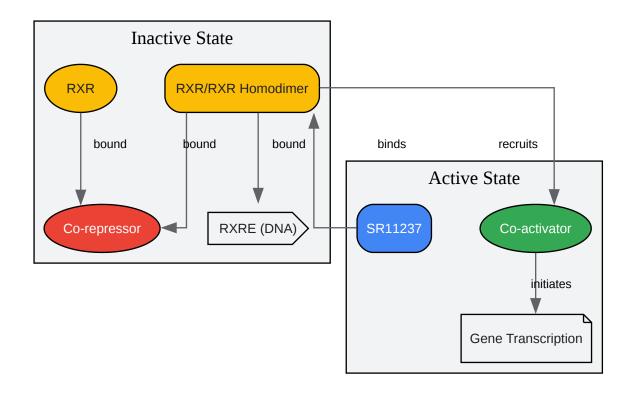
Synthesis of SR11237

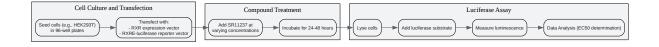
While a detailed, step-by-step synthesis protocol for **SR11237** is not publicly available in the reviewed literature, a plausible synthetic route can be devised based on the known synthesis of structurally related retinoids, such as bexarotene. The core of the synthesis would likely involve a Wittig or Horner-Wadsworth-Emmons reaction to form the central ethenyl bridge, followed by ester hydrolysis to yield the final carboxylic acid.

A proposed multi-step synthesis is outlined below:









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